

# Essential Safety and Logistical Information for Handling 2-Methyltetrahydropyran

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Methyltetrahydropyran

Cat. No.: B156201

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential guidance for the safe handling and disposal of **2-Methyltetrahydropyran** (CAS RN: 4717-96-8), a flammable and corrosive liquid. Adherence to these procedures is critical for ensuring laboratory safety and minimizing risk.

## Hazard Identification and Personal Protective Equipment (PPE)

**2-Methyltetrahydropyran** is classified as a highly flammable liquid and is corrosive, causing severe skin burns and eye damage.<sup>[1][2][3]</sup> It is imperative to use appropriate personal protective equipment (PPE) to prevent contact and inhalation.

Summary of Required Personal Protective Equipment

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles with side shields or a full-face shield. <a href="#">[2]</a>	To protect against splashes and vapors. Standard safety glasses are not sufficient.
Hand Protection	Chemical-resistant gloves (e.g., Butyl rubber, Viton®). Nitrile gloves may be suitable for splash protection but are not recommended for prolonged contact.	To prevent skin contact with the corrosive liquid. It is crucial to inspect gloves for integrity before each use and dispose of them immediately if contaminated. <a href="#">[2]</a> <a href="#">[4]</a>
Body Protection	Flame-retardant and chemical-resistant laboratory coat, worn fully buttoned. <a href="#">[4]</a>	To protect against accidental splashes and fire hazards.
Respiratory Protection	Use in a well-ventilated area, preferably within a certified chemical fume hood. <a href="#">[1]</a>	To minimize the inhalation of flammable and potentially irritating vapors.

### Quantitative Data for Personal Protective Equipment

Specific glove breakthrough time and permeation rate data for **2-Methyltetrahydropyran** are not readily available. The following table provides data for a structurally similar compound, Tetrahydrofuran (THF), to offer an estimation of glove performance. This information should be used as a guideline only, and it is highly recommended to consult the glove manufacturer for specific recommendations for **2-Methyltetrahydropyran**.

Glove Material	Breakthrough Time (minutes) for Tetrahydrofuran	Permeation Rate for Tetrahydrofuran	General Recommendation for Cyclic Ethers
Butyl Rubber	> 480	Excellent	Recommended
Viton®	> 480	Excellent	Recommended
Nitrile Rubber	< 15	Poor	Not Recommended for Immersion
Neoprene	< 15	Poor	Not Recommended for Immersion
Natural Rubber (Latex)	< 15	Poor	Not Recommended

Data is for Tetrahydrofuran and should be considered an estimate for **2-Methyltetrahydropyran**.

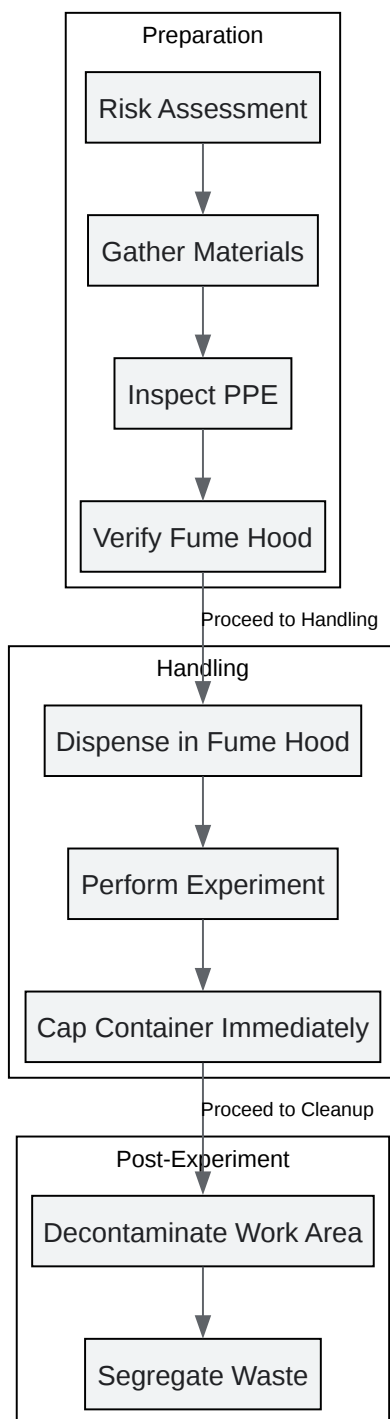
Occupational exposure limits (OELs) for **2-Methyltetrahydropyran** have not been established by major regulatory bodies such as OSHA, NIOSH, or ACGIH.<sup>[1][5]</sup> As a general precaution when handling cyclic ethers for which no specific OELs exist, it is crucial to work in a well-ventilated area and use engineering controls like a chemical fume hood to keep exposure to the lowest possible level.<sup>[1]</sup>

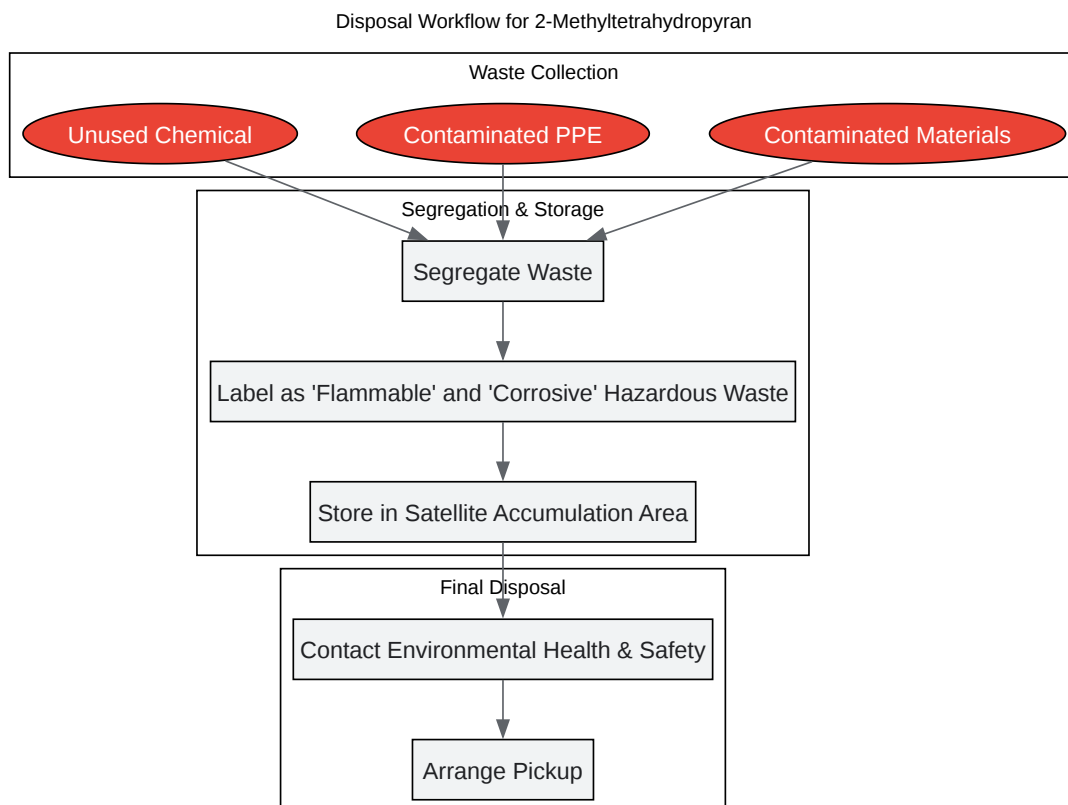
## Operational Plan: Step-by-Step Handling Procedure

A systematic approach is essential for the safe handling of **2-Methyltetrahydropyran**.

### Experimental Workflow

## Experimental Workflow for 2-Methyltetrahydropyran





[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [unsw.edu.au](https://unsw.edu.au) [[unsw.edu.au](https://unsw.edu.au)]
- 2. [carlroth.com](https://carlroth.com) [[carlroth.com](https://carlroth.com)]
- 3. [carlroth.com](https://carlroth.com) [[carlroth.com](https://carlroth.com)]
- 4. How to Dispose of Chemical Waste in a Lab Correctly [[gaiaca.com](https://gaiaca.com)]
- 5. [fishersci.com](https://fishersci.com) [[fishersci.com](https://fishersci.com)]
- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling 2-Methyltetrahydropyran]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b156201#personal-protective-equipment-for-handling-2-methyltetrahydropyran>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)